

A Comprehensive Safety and Handling Guide for 4-Amino-2-fluorophenol

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Compound of Interest

Compound Name: 4-Amino-2-fluorophenol

Cat. No.: B116865

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the safety, handling, and emergency procedures for **4-Amino-2-fluorophenol** (CAS No. 399-96-2). The information is compiled from various safety data sheets to ensure a comprehensive resource for laboratory and development settings.

Chemical Identification and Properties

4-Amino-2-fluorophenol is a fluorinated aromatic amine and phenol derivative used as a building block in organic synthesis, particularly in the pharmaceutical industry. Its unique structure, featuring an amino group and a fluorine atom ortho to the hydroxyl group, makes it a valuable intermediate. One of its notable applications is in the synthesis of the antimalarial drug Amodiaquine.

Table 1: Compound Identification

Identifier	Value
Chemical Name	4-Amino-2-fluorophenol
Synonyms	3-Fluoro-4-hydroxyaniline[1]
CAS Number	399-96-2[1][2]
Molecular Formula	C ₆ H ₆ FNO[2][3]
Molecular Weight	127.12 g/mol [2][3]
EC Number	642-473-1[2]

Table 2: Physical and Chemical Properties

Property	Value
Appearance	White to Gray to Brown powder/crystal
Physical State	Solid (at 20°C)
Melting Point	164°C (decomposes)
Solubility	Soluble in Methanol
Purity	>98.0% (GC)

Hazard Identification and GHS Classification

4-Amino-2-fluorophenol is classified as hazardous.[1] It is harmful if swallowed and causes significant skin, eye, and respiratory irritation.[1][2][4]

Table 3: GHS Hazard Classification

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed[1] [4]
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation[1] [4]
Serious Eye Damage/Irritation	Category 2	H319: Causes serious eye irritation[1][4]
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation[1][4]

GHS pictograms associated with this compound include the health hazard and exclamation mark symbols.

Table 4: NFPA 704 Diamond (Estimated)

Category	Rating	Description
Health (Blue)	2	Intense or continued but not chronic exposure could cause temporary incapacitation or possible residual injury.[2]
Flammability (Red)	0	Materials that will not burn under typical fire conditions.[2]
Instability (Yellow)	0	Normally stable, even under fire exposure conditions, and is not reactive with water.[2]
Special (White)	-	No special hazards.

Exposure Controls and Personal Protection

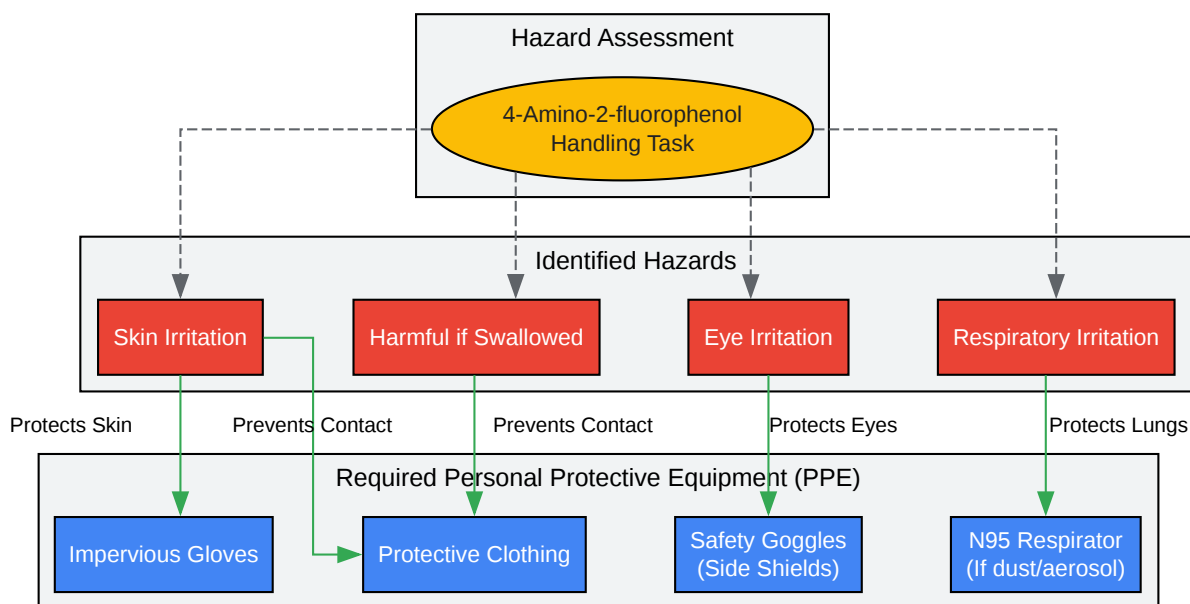
Proper engineering controls and personal protective equipment (PPE) are mandatory when handling **4-Amino-2-fluorophenol** to minimize exposure.

Engineering Controls:

- Handle in a well-ventilated place, preferably under a chemical fume hood.[2][5]
- Ensure eyewash stations and safety showers are readily accessible.[5]

Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US).[4]
- Skin Protection: Wear impervious, chemical-resistant gloves (e.g., PVC) and protective clothing.[2][6]
- Respiratory Protection: If exposure limits are exceeded or irritation is experienced, use a full-face respirator with a particulate filter (type N95 or equivalent).[4]



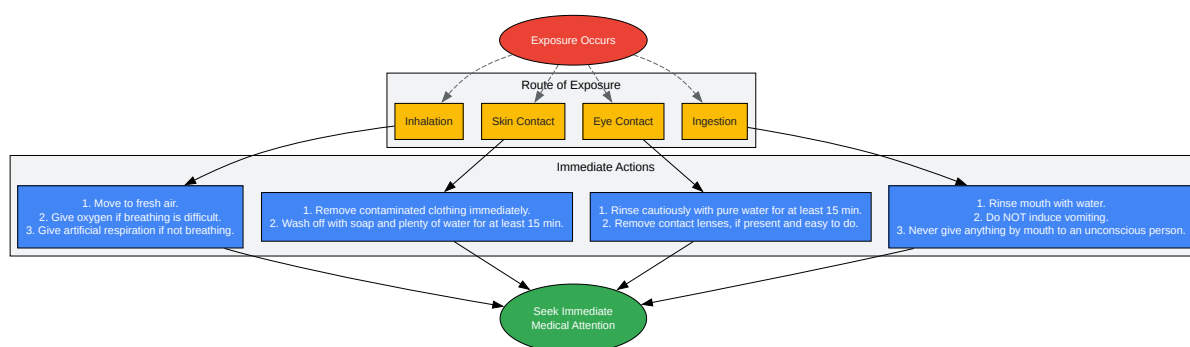
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Caption: Logical relationship between hazards and required PPE.

First-Aid Measures

Immediate and appropriate first aid is critical in the event of exposure. The following workflow outlines the necessary steps.

- General Advice: If symptoms persist, seek medical attention and show the Safety Data Sheet to the attending physician.[1]



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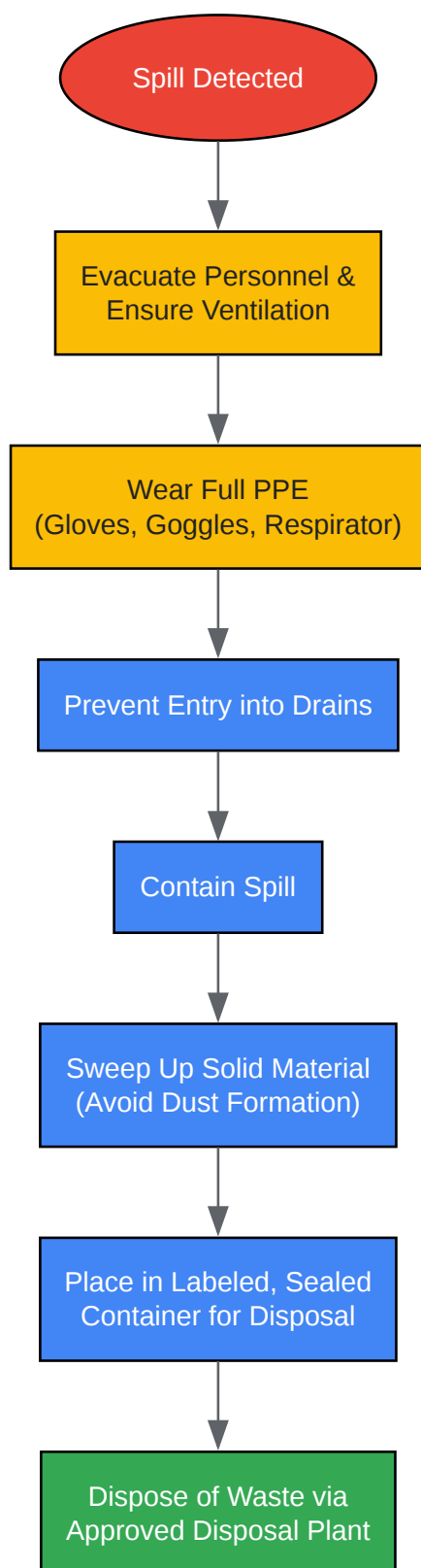
Caption: First-aid response workflow for different exposure routes.

Note on Experimental Protocols: The specific experimental protocols used to determine the toxicological and physical properties (e.g., OECD, ISO guidelines) are not detailed in the available safety data sheets. The information presented is the result of such studies.

Accidental Release Measures

In the event of a spill, follow a structured procedure to ensure safety and proper containment.

- **Personal Precautions:** Avoid dust formation and contact with the substance.^{[2][4]} Evacuate personnel to safe areas and ensure adequate ventilation.^[2] Use the personal protective equipment outlined in Section 3.
- **Environmental Precautions:** Prevent the chemical from entering drains or waterways.^{[2][4]}
- **Methods for Cleaning Up:** Use spark-proof tools.^[2] Sweep up the material and place it into a suitable, closed, and labeled container for disposal.^[1]



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Caption: Step-by-step workflow for accidental release cleanup.

Handling, Storage, and Stability

- **Safe Handling:** Handle in a well-ventilated area.[2] Avoid contact with skin and eyes and prevent the formation of dust and aerosols.[2] Use non-sparking tools.[2]
- **Storage Conditions:** Store in a cool, dry, and well-ventilated place.[2][7] Keep containers tightly closed.[1][2] The compound is noted to be air sensitive, so storage under an inert gas is recommended.
- **Incompatible Materials:** Avoid strong oxidizing agents, strong acids, and strong bases.[7]

Toxicological and Ecological Information

Detailed quantitative data on toxicity and environmental impact is largely unavailable in the reviewed safety data sheets.

Table 5: Toxicological Information

Effect	Result
Acute Oral Toxicity	Category 4: Harmful if swallowed.[1]
Acute Dermal Toxicity	No data available
Acute Inhalation Toxicity	No data available
Most important symptoms/effects	No data available[4]

Table 6: Ecological Information

Effect	Result
Toxicity to fish	No data available[4]
Persistence and degradability	No information available[1]
Bioaccumulative potential	No information available[1]
Mobility in soil	No information available[1]

Researchers should handle this compound as if its toxicological and ecological properties are not fully investigated.[1]

Fire-Fighting Measures

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide, or alcohol-resistant foam.[2][4]
- Specific Hazards: During a fire, hazardous combustion gases such as carbon monoxide, carbon dioxide, and nitrogen oxides (NOx) may be generated.[7]
- Protective Equipment: Fire-fighters should wear a self-contained breathing apparatus (SCBA) and full protective gear.[1][2][4]

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